

# Technical Monograph: GHS Hazard Classification & Handling of 2-Methoxypyrimidine

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## Compound of Interest

Compound Name: 2-Methoxypyrimidine

CAS No.: 931-63-5

Cat. No.: B189612

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CAS: 2434-35-7 | Formula:  $C_5H_6N_2O$  | Mol. Weight: 110.11 g/mol Physical State: Colorless to pale yellow liquid | Flash Point: ~32–47°C (Closed Cup)

## Executive Technical Summary

**2-Methoxypyrimidine** is a critical heterocyclic building block extensively utilized in the synthesis of sulfonamide antibiotics (e.g., Sulfalene) and agrochemical agents. While often underestimated due to its structural simplicity, it presents a dual-hazard profile: Flammable Liquid (Category 3) and Specific Target Organ Toxicant (Irritant).

This guide moves beyond standard Safety Data Sheet (SDS) enumeration to provide a mechanistic understanding of these hazards and a self-validating protocol for safe handling in drug discovery workflows.

## GHS Classification & Mechanistic Basis

The Global Harmonized System (GHS) classification for **2-Methoxypyrimidine** is derived from its physicochemical properties (vapor pressure, flash point) and its reactivity profile (nucleophilic nitrogen, ether functionality).

## Harmonized Hazard Matrix

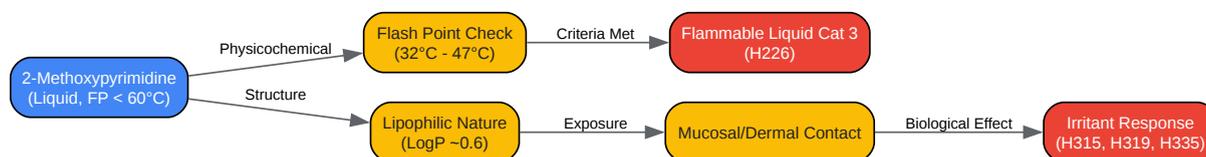
Hazard Class	Category	H-Code	Hazard Statement	Mechanistic Driver
Flammable Liquid	Cat 3	H226	Flammable liquid and vapour	High vapor pressure; ether-like volatility.
Skin Irritation	Cat 2	H315	Causes skin irritation	Lipophilic penetration; local pH alteration.
Eye Irritation	Cat 2A	H319	Causes serious eye irritation	Solvent action on corneal epithelium; basicity.
STOT - SE	Cat 3	H335	May cause respiratory irritation	Mucosal interaction with pyrimidine nitrogen.

## Toxicology & Reactivity Insights

- **Flammability (The Ether Effect):** The methoxy group (-OCH<sub>3</sub>) significantly increases volatility compared to the parent pyrimidine. With a flash point between 32°C and 47°C, the vapor-air mixture can ignite at standard laboratory ambient temperatures if near a heat source (e.g., hot plate, static discharge).
- **Irritation Pathway:** Pyrimidines are electron-deficient rings, but the methoxy substituent is electron-donating. This increases the basicity of the ring nitrogens slightly, enhancing interaction with mucosal membranes and skin lipids, leading to the "Irritant" classification [1].

## Visualization: Hazard Logic & Decision Tree

The following diagram illustrates the logical flow from physicochemical properties to GHS classification, ensuring researchers understand the source of the hazard.



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Figure 1: Causal pathway linking **2-Methoxypyrimidine** properties to GHS hazard categories.  
[1]

## Protocol: The "Vapor-Static" Control System

Handling **2-Methoxypyrimidine** requires a protocol that addresses both flammability (static/vapor) and toxicity (contact).[2][3][4][5] Standard "wear gloves" advice is insufficient. The following is a Self-Validating System designed to fail-safe.

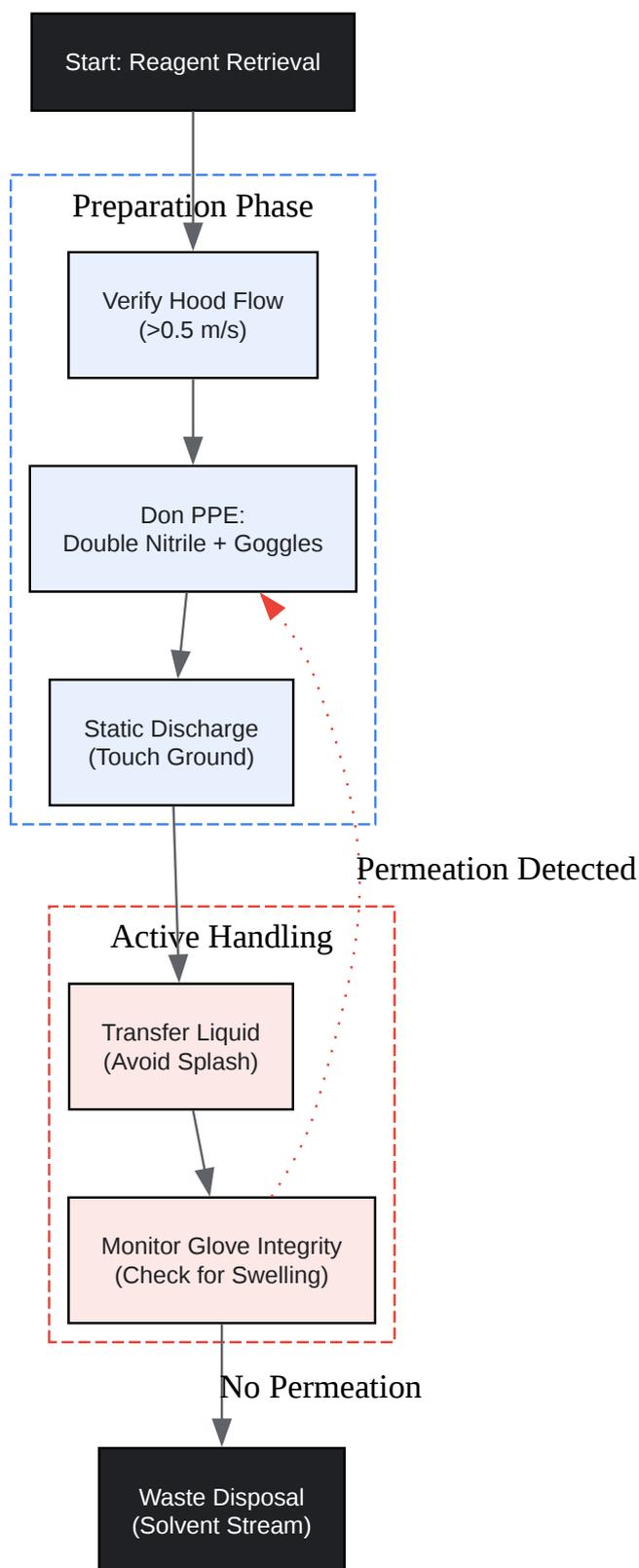
### The Protocol

Objective: Prevent vapor accumulation (fire risk) and dermal permeation (irritation risk).[2][4]

- Engineering Control Validation (The Airflow Check):
  - Action: Verify Fume Hood face velocity is >0.5 m/s.
  - Validation: Use a tissue strip or anemometer. If the strip does not angle inward consistently (>45°), the hood is compromised. Do not proceed.
  - Reasoning: H335 (Respiratory Irritation) requires absolute vapor capture.
- Static Dissipation Setup (The Grounding Check):
  - Action: Since H226 indicates flammability, all transfer vessels (especially metallic) must be grounded.
  - Validation: Touch a grounded metal surface (hood sash frame) before touching the reagent bottle to discharge body static.

- Reasoning: Low flash point liquids can ignite from static spark energies as low as 0.2 mJ.
- Barrier Integrity (The Double-Glove Method):
  - Action: Wear Nitrile (Inner) + Nitrile (Outer).
  - Validation: Inspect the outer glove for rippling or swelling (signs of ether permeation) every 15 minutes. If observed, change immediately.
  - Reasoning: Small methoxy-heterocycles can permeate thin nitrile. Double gloving increases breakthrough time from <10 mins to >60 mins [2].

## Handling Workflow Diagram



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Figure 2: Operational workflow for safe handling, incorporating static control and barrier checks.

## Emergency Response Specifics

In the event of an incident, generic procedures may fail. Use these specific countermeasures for **2-Methoxypyrimidine**.

- Fire (H226):
  - Agent: Carbon Dioxide (CO<sub>2</sub>) or Dry Chemical. Do NOT use water jet, as it may spread the immiscible/low-density liquid fire.
  - Note: Vapors are heavier than air and may travel to ignition sources.
- Skin Contact (H315):
  - Immediate Action: Wash with soap and water.[2][3][4] Do not use organic solvents (ethanol/acetone) to clean skin, as they will increase the transdermal absorption of the pyrimidine.
- Eye Contact (H319):
  - Flush Duration: Minimum 15 minutes.[3] The basicity of the methoxy-nitrogen system requires thorough irrigation to restore physiological pH.

## References

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- To cite this document: BenchChem. [Technical Monograph: GHS Hazard Classification & Handling of 2-Methoxypyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b189612#ghs-hazard-classification-of-2-methoxypyrimidine>]

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